

Chloromethyl Ethyl Carbonate safety data sheet and handling precautions

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Compound of Interest

Compound Name: Chloromethyl Ethyl Carbonate

Cat. No.: B127132

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An In-depth Technical Guide to **Chloromethyl Ethyl Carbonate**: Safety Data and Handling Protocols

This guide provides comprehensive safety information and handling procedures for **Chloromethyl Ethyl Carbonate** (CMEC), intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Chloromethyl ethyl carbonate is a colorless liquid utilized as a reagent in organic synthesis, particularly in the pharmaceutical industry.^[1]

Property	Value	Source
Molecular Formula	C4H7ClO3	[1][2][3][4]
Molecular Weight	138.55 g/mol	[2][3]
CAS Number	35179-98-7	[1][2][3][4]
Appearance	Colorless and transparent liquid	[1][4]
Density	1.196 g/cm ³	[1][4]
Boiling Point	135.1 °C at 760 mmHg	[1][3][4]
Flash Point	47.6 °C	[1]
Vapor Pressure	7.84 mmHg at 25°C	[1][3]
Solubility	Sparingly soluble in water	[1]
Refractive Index	1.414	[1][3][4]

Hazard Identification and Classification

CMEC is classified as a flammable liquid that causes severe skin burns and eye damage.[2][5]

Hazard Classification	Code	Description
Flammable liquids	H226	Flammable liquid and vapor
Skin corrosion/irritation	H314	Causes severe skin burns and eye damage
Serious eye damage/eye irritation	H318	Causes serious eye damage

GHS Pictograms:

- Flame
- Corrosion

Signal Word: Danger[2][5]

Exposure Controls and Personal Protection

No specific occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) have been established for **Chloromethyl Ethyl Carbonate**. [6][7] Therefore, stringent control measures are necessary.

Control Measure	Recommendation
Engineering Controls	Use only in a well-ventilated area, preferably in a chemical fume hood. [5][6] Facilities should be equipped with an eyewash fountain and safety shower. [6][7] Use explosion-proof electrical and ventilation equipment. [5][8]
Eye/Face Protection	Wear chemical safety goggles or a face shield. [6][7]
Skin Protection	Wear appropriate protective gloves (e.g., impervious gloves, rubber, or PVC) and clothing to prevent skin exposure. [6][7][9] A chemical-resistant apron and boots may also be necessary. [9]
Respiratory Protection	If ventilation is inadequate or if vapors/mists are generated, use a NIOSH/MSHA approved respirator. [7] Respirator use requires a formal respiratory protection program.

Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing. [5][6]
- Do not breathe vapors or mist. [6][7]
- Keep away from heat, sparks, open flames, and other ignition sources. [5][6]

- Take precautionary measures against static discharge.[5][8]
- Wash hands thoroughly after handling.[5][6]

Conditions for Safe Storage:

- Store in a tightly-closed container in a cool, dry, and well-ventilated area.[5][6][7]
- Store away from incompatible substances such as strong oxidizing agents and strong bases.
[8][9]
- Long-term storage at 2-8°C is recommended.[6]
- Store locked up.[5][8]

First Aid and Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[5][6][7] Seek immediate medical attention.[5]
- Skin Contact: Take off immediately all contaminated clothing.[5] Flush skin with plenty of water for at least 15 minutes.[7] Seek medical attention if irritation persists.[7]
- Inhalation: Remove person to fresh air and keep comfortable for breathing.[5][6][7] If breathing is difficult, give oxygen.[7] Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting.[5] Rinse mouth with water.[7] Seek immediate medical attention.[5][7]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[7]
- Specific Hazards: Flammable liquid and vapor.[2][5] Vapors are heavier than air and may travel to a source of ignition and flash back.[9] Hazardous decomposition products include

hydrogen chloride gas and carbon oxides.[9]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7]

Spill and Disposal Considerations

Spill Cleanup:

- Evacuate personnel from the area and ensure adequate ventilation.[5][9]
- Remove all sources of ignition.[9]
- Wear appropriate personal protective equipment as outlined in Section 3.
- Contain the spill using inert absorbent material (e.g., vermiculite, sand, or earth).[7]
- Collect the absorbed material and place it into a suitable, labeled container for disposal.[7][10]
- Clean the spill area with soap and water.[11]
- Do not let the product enter drains or waterways.[6]

Disposal:

- Dispose of waste material at an approved waste disposal plant, in accordance with local, state, and federal regulations.[8][10]

Experimental Protocols

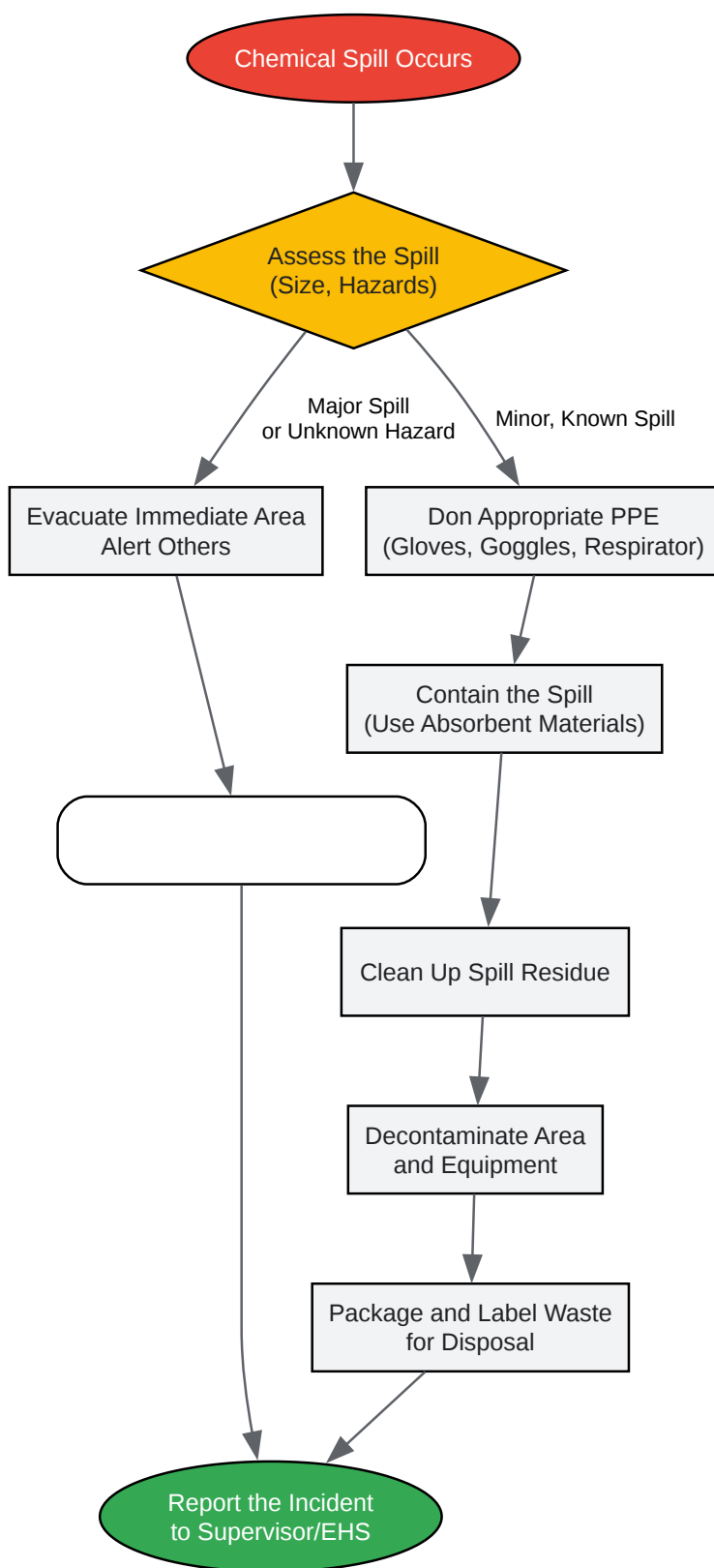
Detailed experimental protocols for the safety assessment of **Chloromethyl Ethyl Carbonate** are not publicly available in the provided search results. The following are generalized methodologies for determining key safety parameters.

Determination of Flash Point (Closed-Cup Method): A common method is the Pensky-Martens closed-cup test. The protocol involves heating the liquid sample in a closed cup at a slow, constant rate. An ignition source is directed into the cup at regular intervals. The flash point is

the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.

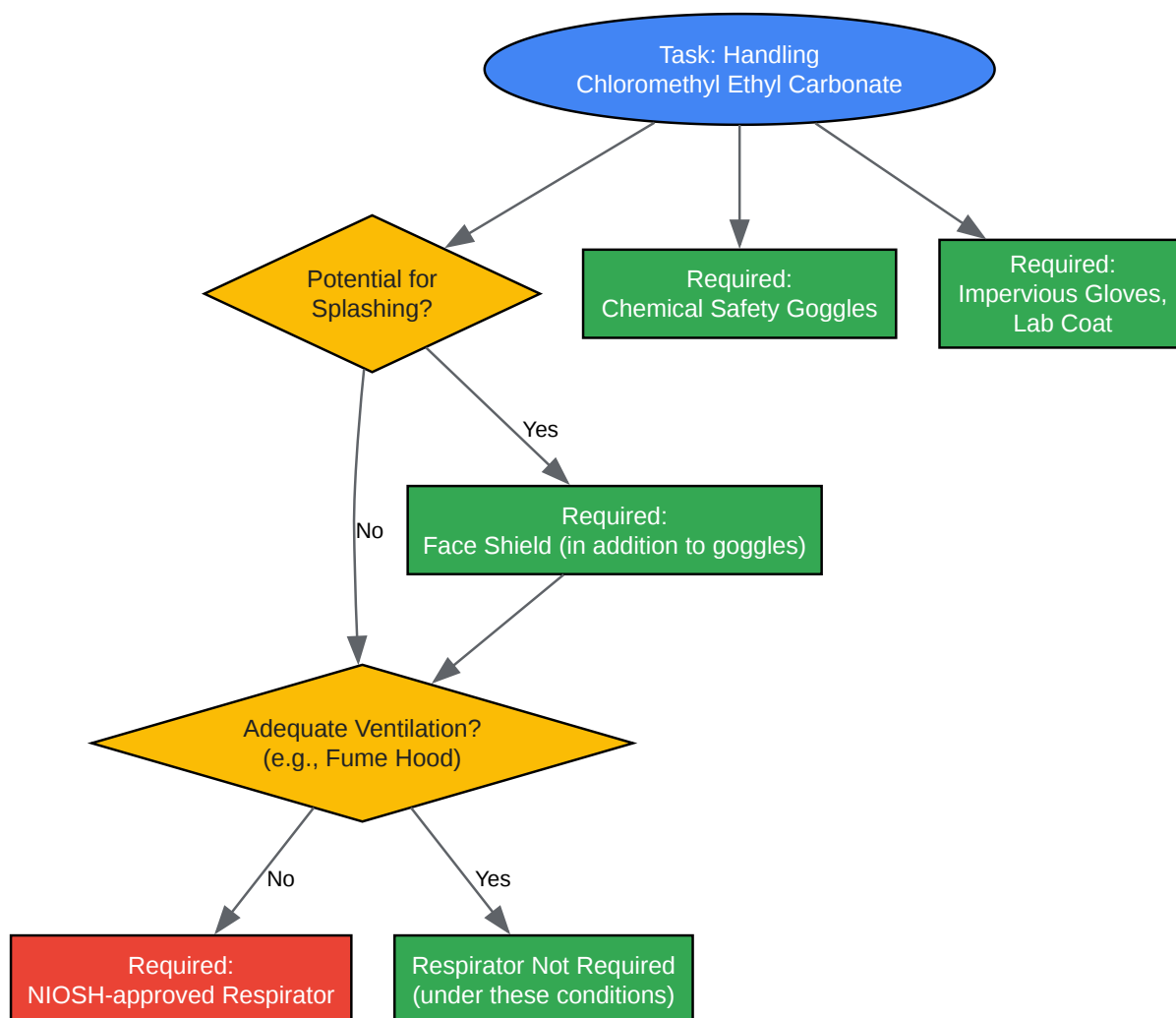
Assessment of Skin Corrosion/Irritation: This is often determined using in vitro methods, such as the Reconstructed Human Epidermis (RhE) test model. The test material is applied topically to the surface of the RhE tissue. After a specified exposure period, the material is rinsed off, and the tissue is incubated. Cell viability is then measured, typically using an MTT assay. A reduction in cell viability below a certain threshold indicates that the substance is corrosive or irritant.

Visualizations



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Caption: Chemical Spill Response Workflow.



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Caption: Personal Protective Equipment (PPE) Selection Logic.

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